

4-Nitrothiophenol physical properties and constants

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Compound of Interest

Compound Name: 4-Nitrothiophenol

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An In-depth Technical Guide to the Physical Properties and Constants of **4-Nitrothiophenol**

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed overview of the core physical and chemical constants of **4-Nitrothiophenol** (p-Nitrothiophenol), a key reagent and intermediate in various chemical syntheses.

Chemical Identity and Structure

4-Nitrothiophenol, with the IUPAC name 4-nitrobenzenethiol, is an organosulfur compound.^[1] It consists of a benzene ring substituted with a nitro group (-NO₂) and a thiol group (-SH) at the para position. This substitution pattern significantly influences its chemical reactivity and physical properties.

Caption: Chemical structure of **4-Nitrothiophenol**.

Physical and Chemical Constants

The following tables summarize the key physical and chemical properties of **4-Nitrothiophenol**. These values have been compiled from various sources and represent both experimental and predicted data.

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	Yellow solid / crystalline powder	[1][2][3]
Molecular Formula	C6H5NO2S	[1][4][5]
Molar Mass	155.17 g/mol	[1][2][6]
Density	1.362 g/cm ³ (experimental)1.357 g/cm ³ (estimated)	[1][2][6]
Melting Point	72-80 °C	[1][2][6][7][8][9]
Boiling Point	281.9 ± 23.0 °C (Predicted)	[2][6][7]
Flash Point	124.3 °C	[2][6]
Dipole Moment	3.58 D	[9]

Table 2: Solubility and Partitioning Properties

Property	Value	Source(s)
Solubility in Water	Partly soluble	[2][4][5][7]
Solubility in Organic Solvents	Soluble in alcoholsPartly soluble in chloroform	[1][2][4][5][7]
pKa (Strongest Acidic)	4.68 - 5.3	[3][6][10]
logP (Predicted)	2.01 - 2.7	[10]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-Nitrothiophenol**.

Table 3: Spectroscopic Information

Technique	Data Availability	Source(s)
^1H NMR	Spectrum available	[11] [12]
^{13}C NMR	Spectrum available	[11]
Infrared (IR) Spectroscopy	Spectrum available	[11] [12] [13]
Mass Spectrometry (MS)	Spectrum available	[11] [12]
Raman Spectroscopy	Spectrum available	[11] [12]

Experimental Protocols

The following sections outline generalized experimental methodologies for determining some of the key physical constants of solid organic compounds like **4-Nitrothiophenol**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a compound's purity.[\[2\]](#) A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[2\]](#)
- Capillary tubes (sealed at one end)[\[1\]](#)
- Thermometer[\[1\]](#)
- Mortar and pestle

Procedure:

- A small amount of finely powdered, dry **4-Nitrothiophenol** is packed into a capillary tube to a height of 1-2 mm.[\[1\]](#)[\[4\]](#)
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[1\]](#)

- The assembly is placed in a heating bath (oil or a metal block).[2]
- The sample is heated slowly, at a rate of approximately 2°C per minute, especially near the expected melting point.[2]
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded.[4]
- The melting range is reported as T1-T2.[4] For accurate results, an initial rapid determination can be performed to find the approximate melting point, followed by a slower, more careful measurement.[2]

Solubility Determination

A qualitative assessment of solubility in various solvents provides insights into the polarity and functional groups present in a molecule.[14]

Apparatus:

- Small test tubes
- Spatula
- Graduated cylinder or pipette

Procedure:

- Approximately 0.1 g of **4-Nitrothiophenol** is placed in a small test tube.[14]
- 3 mL of the solvent (e.g., water, ethanol, 5% NaOH, 5% HCl) is added in portions, with shaking after each addition.[14]
- The compound is classified as soluble if it dissolves completely. If it does not dissolve in water, its solubility in acidic and basic solutions is tested to identify potential acidic or basic functional groups.[15] For instance, the acidity of the thiol group in **4-Nitrothiophenol** would lead to increased solubility in a basic solution like 5% NaOH.[15]

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. Potentiometric titration is a highly precise method for its determination.[3]

Apparatus:

- pH meter with a combination pH electrode[10]
- Burette
- Magnetic stirrer and stir bar
- Beaker or reaction vessel

Procedure:

- The pH meter is calibrated using standard buffer solutions (e.g., pH 4, 7, and 10).[7][10]
- A solution of **4-Nitrothiophenol** is prepared in a suitable solvent (e.g., a water-cosolvent mixture for sparingly soluble compounds) at a known concentration (e.g., 1 mM).[10][16]
- The solution is placed in a reaction vessel with a magnetic stir bar, and the pH electrode is immersed in the solution.[10]
- The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH), added in small, precise increments from a burette.[7][10]
- The pH is recorded after each addition of the titrant, allowing the reading to stabilize.[7]
- The titration is continued until the pH has passed well beyond the equivalence point.[10]
- A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which corresponds to the inflection point of the curve.[6]

Safety and Handling

4-Nitrothiophenol is irritating to the eyes, respiratory system, and skin.[2] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be

worn when handling this chemical. It should be used in a well-ventilated area or a fume hood.

[8] Store in a cool, dry place away from oxidizing agents.[17]

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